

Safeguarding Your Research: A Comprehensive Guide to Handling Chlorocarbonylsulfenyl Chloride

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Compound of Interest

Compound Name: Chlorocarbonylsulfenyl chloride

Cat. No.: B1359946

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For Immediate Reference: Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

Chlorocarbonylsulfenyl chloride is a highly reactive chemical that demands stringent safety protocols to mitigate risks in a laboratory setting. This guide provides essential, step-by-step procedures for its safe handling, from personal protective equipment (PPE) selection to emergency response and disposal, ensuring the well-being of laboratory personnel and the integrity of your research.

Key Safety Data at a Glance

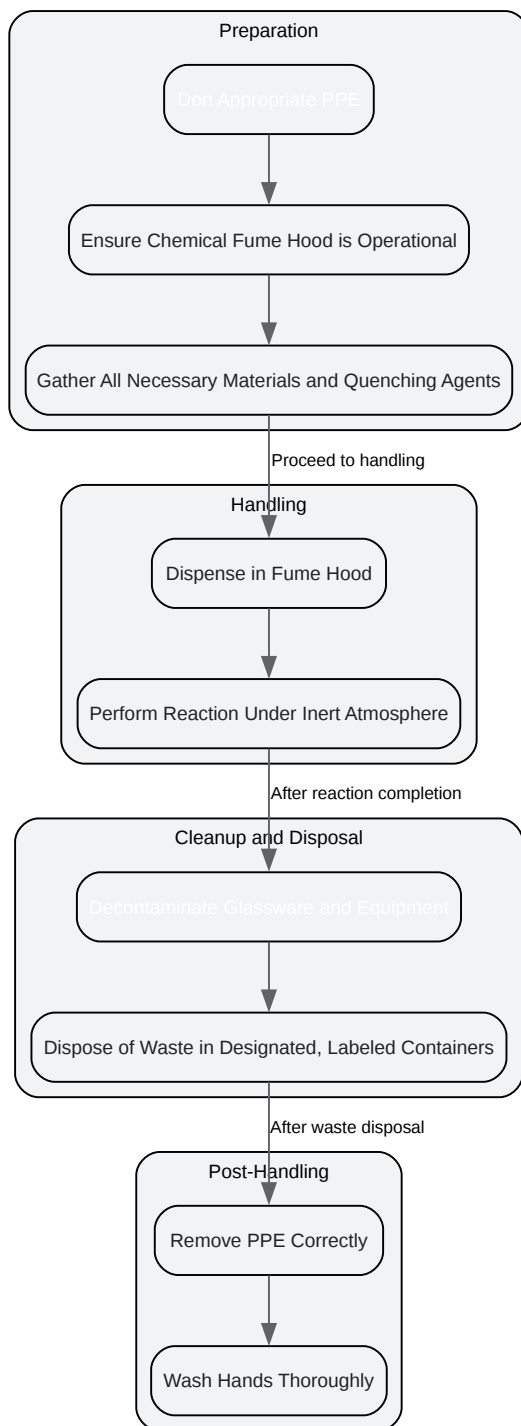
For quick reference, the following table summarizes the critical quantitative data for **Chlorocarbonylsulfenyl chloride**.

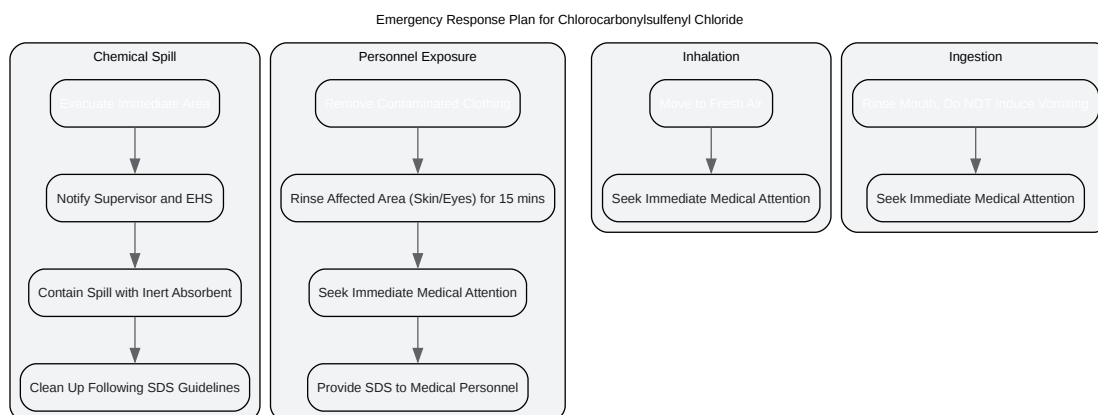
Property	Value	Citations
CAS Number	2757-23-5	[1] [2]
Molecular Formula	CCl ₂ OS	[1]
Appearance	Yellow, Green Liquid	
Flash Point	62 °C (143.6 °F) - closed cup	[3] [4]
Signal Word	Danger	[3] [5]
Hazards	Combustible liquid, Causes severe skin burns and eye damage, Moisture sensitive, Water reactive	[1] [5] [6]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is paramount when working with **Chlorocarbonylsulfenyl chloride**. The following diagram and detailed steps outline the mandatory procedures for safe handling.

Operational Workflow for Handling Chlorocarbonylsulfonyl Chloride





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